

# Thiourea dioxide CAS number and chemical structure

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## Compound of Interest

Compound Name: Thiourea dioxide

Cat. No.: B052502

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An In-depth Technical Guide to **Thiourea Dioxide**

## Core Chemical Identification

**Thiourea dioxide**, also known as formamidine sulfinic acid, is an organosulfur compound with significant applications as a reducing agent in various industrial and laboratory settings.<sup>[1][2][3]</sup>

- CAS Number: 1758-73-2<sup>[1][4][5][6]</sup>
- Molecular Formula: CH<sub>4</sub>N<sub>2</sub>O<sub>2</sub>S<sup>[1][4]</sup>
- IUPAC Name: Amino(imino)methanesulfinic acid<sup>[2][7]</sup>
- Synonyms: Formamidine sulfinic acid (FAS), Thiox, DegaFAS, Aminoiminomethanesulfinic acid (AIMS).<sup>[1][2][4][7]</sup>

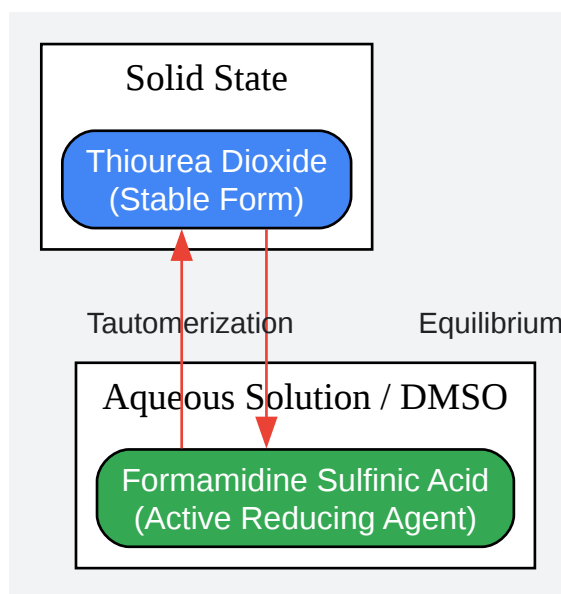
## Chemical Structure and Tautomerism

**Thiourea dioxide** exhibits tautomerism, meaning it exists in two interconvertible isomeric forms. The structure it adopts is dependent on its environment.<sup>[1][2]</sup>

- Solid State: In its crystalline or gaseous state, it primarily exists as **thiourea dioxide**, which has a pyramidal sulfur center.<sup>[1][2]</sup>

- Aqueous Solution: In the presence of water or DMSO, it converts to its tautomer, formamidine sulfinic acid.[1][2][8] This tautomer is the more reactive isomer and is responsible for the compound's potent reducing capabilities.[8]

The conversion to its active form in solution is a critical aspect of its chemistry.



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Caption: Tautomeric equilibrium of **Thiourea Dioxide** in solution.

## Physicochemical and Safety Data

Quantitative properties of **thiourea dioxide** are summarized below. This data is essential for laboratory handling, experimental design, and safety assessments.

Property	Value	Reference(s)
Molar Mass	108.12 g/mol	[2][3][7]
Appearance	White to light-yellow odorless crystalline powder	[1][4][7][9]
Melting Point	126 °C (259 °F; 399 K); decomposes	[1][2][3][9]
Solubility in Water	27 - 30 g/L at 20 °C	[1][2][9]
pH of Aqueous Solution	~4.0 - 6.5	[1][2][3]
Density	1.68 g/cm <sup>3</sup>	[9]
UN Number	3341	[5]
GHS Hazard Class	Spontaneously combustible, Corrosive, Health hazard	[2][10]
Toxicity (Aquatic)	LC50 - <i>Poecilia reticulata</i> (guppy) - 416 mg/L - 96 h	[5]
Bond Length (S-C)	186 pm	[1][2]
Bond Length (C-N)	130 pm	[1][2]
Bond Length (S-O)	149 pm	[1][2]

## Experimental Protocols

### Synthesis of Thiourea Dioxide via Oxidation

**Thiourea dioxide** is most commonly prepared by the oxidation of thiourea with hydrogen peroxide in a controlled aqueous environment.[1][2] The reaction is exothermic and requires careful temperature and pH management to ensure high yield and purity.[2][11]

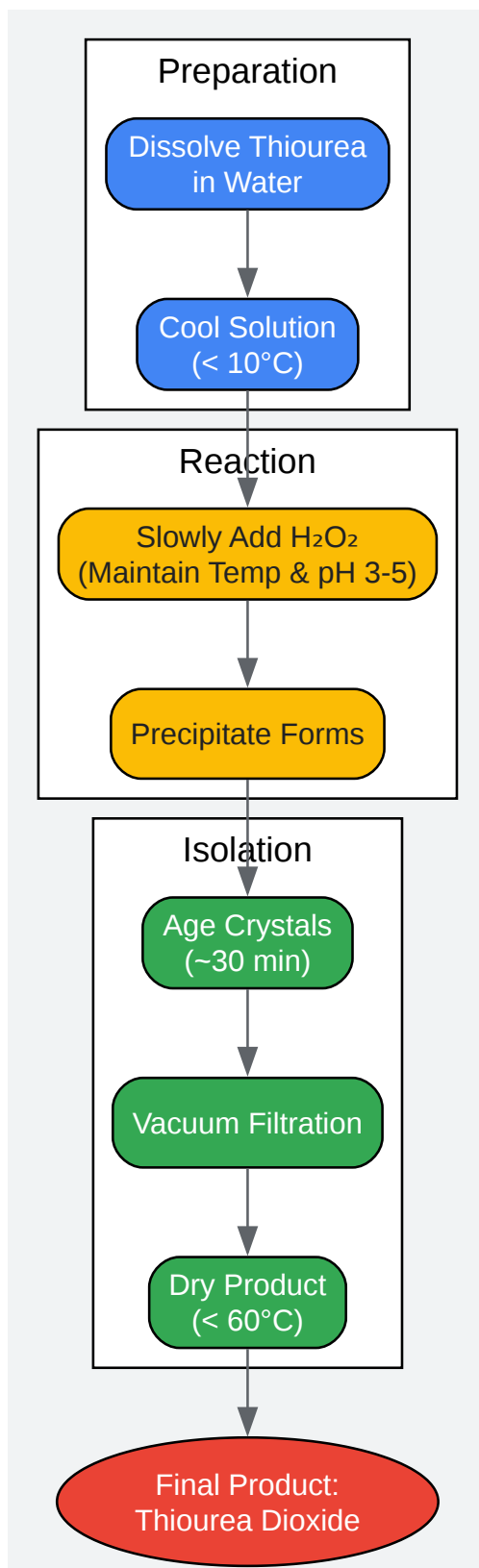
Materials:

- Thiourea (CH<sub>4</sub>N<sub>2</sub>S)
- Hydrogen Peroxide (H<sub>2</sub>O<sub>2</sub>, 25-50% solution)

- Deionized Water
- pH buffer/control agent (e.g., ammonium bicarbonate), if necessary[12][13]
- Round bottom flask, magnetic stirrer, ice bath

Protocol:

- Preparation: Prepare an aqueous solution of thiourea (e.g., 125-130 g/L) in a round bottom flask equipped with a magnetic stir bar.[12]
- Cooling: Place the flask in an ice bath and cool the solution to below 10 °C. It is crucial to maintain a low temperature throughout the reaction.[2][12][14]
- Reaction: Slowly add the hydrogen peroxide solution dropwise to the cooled, stirring thiourea solution. The rate of addition should be controlled to keep the reaction temperature below 10 °C.[12][14]
- pH Control: Monitor the pH of the reaction mixture. It is recommended to keep the pH between 3 and 5 for optimal results.[2][13] At pH values below 2, a disulfide species may form instead.[1][2]
- Precipitation & Aging: As the reaction proceeds, **thiourea dioxide** will precipitate out of the solution as a white crystalline powder.[14] After the addition of hydrogen peroxide is complete, continue stirring the slurry in the ice bath for approximately 30 minutes to age the crystals.[12]
- Isolation: Collect the product by vacuum filtration.
- Drying: Dry the resulting solid in a vacuum oven at a temperature below 60 °C to obtain the final product.[15]



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Caption: Experimental workflow for the synthesis of **Thiourea Dioxide**.

## Reduction of Aromatic Nitro Compounds

**Thiourea dioxide** is an effective agent for the reduction of aromatic nitroaldehydes and nitroketones to the corresponding nitroalcohols, a key transformation in the synthesis of pharmaceuticals.<sup>[1][16]</sup>

Materials:

- Aromatic Nitro Compound (Substrate)
- **Thiourea Dioxide**
- Solvent (e.g., ethanol/water mixture)
- Base (e.g., Sodium Hydroxide)

Protocol:

- **Dissolution:** Dissolve the aromatic nitro compound in a suitable solvent system, such as an ethanol-water mixture, in a reaction vessel.
- **Base Addition:** Add a catalytic amount of a base like sodium hydroxide to the mixture. The reducing power of **thiourea dioxide** is enhanced under basic conditions.<sup>[14]</sup>
- **Reductant Addition:** Add **thiourea dioxide** to the solution (typically 1.5-2.0 equivalents).
- **Reaction:** Stir the mixture at room temperature or with gentle heating. Monitor the reaction progress using an appropriate technique (e.g., TLC, LC-MS).
- **Workup:** Once the reaction is complete, neutralize the mixture. Extract the product using a suitable organic solvent.
- **Purification:** Purify the crude product by recrystallization or column chromatography to yield the desired nitroalcohol.

## Applications in Research and Drug Development

**Thiourea dioxide**'s primary utility stems from its role as a potent and stable reducing agent.[1]  
[8]

- **Organic Synthesis:** It is widely used for the chemoselective reduction of various functional groups, including ketones, aldehydes, and nitro compounds.[3][16][17] Its selectivity makes it valuable in multi-step syntheses of complex molecules, including active pharmaceutical ingredients (APIs).[16]
- **Drug Development:** While **thiourea dioxide** itself is not typically a therapeutic agent, thiourea derivatives are a significant class of compounds in medicinal chemistry.[18][19] They exhibit a wide range of biological activities, including anticancer, antiviral, and anti-inflammatory properties.[18][19] **Thiourea dioxide** can be a key reagent in the synthetic pathways to create these more complex derivatives.
- **Polymer Chemistry:** It can act as a catalyst or stabilizer in the synthesis of synthetic resins and other polymers.[4][17]
- **Green Chemistry:** It is considered a more environmentally friendly alternative to traditional reducing agents like sodium dithionite, particularly in the textile and paper industries for bleaching and deinking, due to its stability and lower toxicity profile.[4][20]

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Address: 3281 E Guasti Rd

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